

Application Notes and Protocols for Cresol Red-Based Enzyme Activity Assays

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Compound of Interest

Compound Name: Glycine cresol red

Cat. No.: B1207919

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Introduction

While the term "**Glycine Cresol Red** assay" does not correspond to a standard biochemical assay for measuring enzyme activity, Cresol Red itself is a valuable pH indicator dye used in various enzyme assays. These assays capitalize on enzymatic reactions that produce or consume protons, leading to a change in the pH of the reaction mixture. Cresol Red provides a colorimetric readout of this pH change, which can be correlated with enzyme activity. This document provides detailed application notes and protocols for utilizing Cresol Red in enzyme activity assays, particularly for enzymes like lipases and ATPases that induce a pH shift.

Cresol Red is a pH indicator that exhibits a color transition from yellow below pH 7.2 to a reddish-purple above pH 8.8.^[1] This property allows it to be used as a real-time indicator of acid or base production during an enzymatic reaction. The rate of color change is directly proportional to the rate of the enzyme-catalyzed reaction.

Principle of the Assay

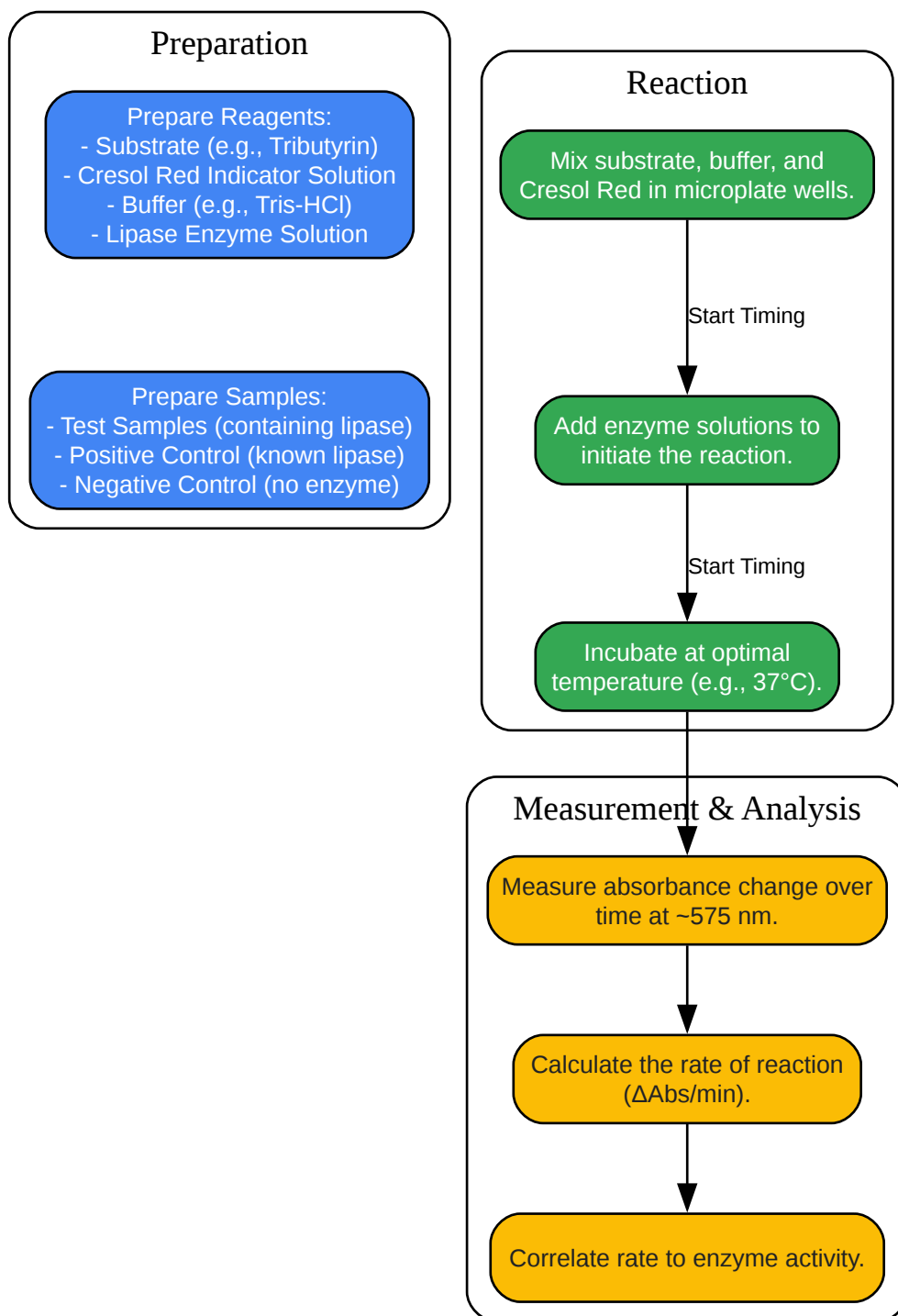
The fundamental principle of a Cresol Red-based enzyme assay is the detection of a pH change resulting from an enzymatic reaction. Many enzymes, upon acting on their substrates, release acidic or basic byproducts. For instance, lipases hydrolyze triglycerides into fatty acids and glycerol, leading to a decrease in pH. Conversely, enzymes that consume protons will cause an increase in pH. By incorporating Cresol Red into the reaction buffer, this pH shift can be visually observed or quantitatively measured using a spectrophotometer. The rate of change

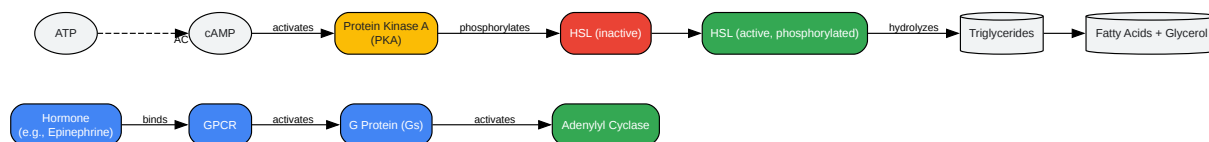
in absorbance at a specific wavelength (e.g., 570-590 nm for the basic form) is proportional to the enzyme's activity.

Featured Application: Lipase Activity Assay

This protocol details the use of Cresol Red for measuring the activity of lipase, an enzyme that catalyzes the hydrolysis of fats.

Experimental Workflow





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References

- 1. goldbio.com [goldbio.com]
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